

# Application Notes and Protocols for Sodium Amalgam in Chloralkali Electrolysis

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## Compound of Interest

Compound Name: Sodium amalgam

Cat. No.: B078929

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The mercury cell process for chloralkali electrolysis is largely obsolete due to the extreme toxicity of mercury and its detrimental environmental impact. This document is intended for research and educational purposes only and should be handled with extreme caution under strict safety protocols by trained professionals.

## Introduction

The chloralkali process is a cornerstone of the chemical industry, producing chlorine ( $\text{Cl}_2$ ) and sodium hydroxide ( $\text{NaOH}$ ), two essential commodity chemicals. Historically, the mercury cell process, also known as the Castner-Kellner process, was a significant method for this production. This process is notable for producing highly pure, concentrated sodium hydroxide directly from the cell. The key to this process is the use of a liquid mercury cathode, which forms a **sodium amalgam** ( $\text{Na-Hg}$ ) with the sodium ions produced during electrolysis. This amalgam is then decomposed in a separate reactor to yield sodium hydroxide, hydrogen gas, and regenerated mercury.

These notes provide a detailed overview of the application of **sodium amalgam** in chloralkali electrolysis, including quantitative operational parameters, detailed experimental protocols for a laboratory setting, and safety precautions.

## Process Chemistry

The overall process can be divided into two main stages: the electrolysis of brine in the mercury cell and the decomposition of the **sodium amalgam**.

### 2.1. Electrolysis in the Mercury Cell

In the electrolytic cell, a saturated brine solution (aqueous NaCl) is subjected to a direct electric current.

- Anode Reaction: Chloride ions are oxidized to form chlorine gas.  $2\text{Cl}^-(\text{aq}) \rightarrow \text{Cl}_2(\text{g}) + 2\text{e}^-$
- Cathode Reaction: Sodium ions are reduced at the surface of the liquid mercury cathode, forming a sodium-mercury amalgam.  $\text{Na}^+(\text{aq}) + n\text{Hg}(\text{l}) + \text{e}^- \rightarrow \text{NaHg}_n(\text{l})$

### 2.2. Decomposition of **Sodium Amalgam**

The **sodium amalgam** is then transferred to a separate reactor, called a decomposer, where it reacts with purified water.

- Decomposer Reaction: The sodium in the amalgam reacts with water to produce sodium hydroxide, hydrogen gas, and mercury, which is then recycled back to the electrolytic cell.  $2\text{NaHg}_n(\text{l}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow 2\text{NaOH}(\text{aq}) + \text{H}_2(\text{g}) + 2n\text{Hg}(\text{l})$

## Quantitative Data and Operating Parameters

The efficiency and product quality of the mercury cell process are highly dependent on several key operating parameters. The following tables summarize typical quantitative data for this process.

Table 1: Brine and Electrolyte Specifications

Parameter	Value	Notes
Brine Concentration	270 - 320 g/L NaCl	Approaching saturation is preferred to lower electrical resistivity.[1]
Brine pH	2 - 3 (acidic) or 7 - 8 (alkaline)	Acidic conditions can help maintain mercury purity.[2]
Impurity Limits in Brine		
Iron (Fe)	< 1 ppm	Impurities can affect the process efficiency.[1]
Magnesium (Mg)	< 1 ppm	Impurities can affect the process efficiency.[1]

Table 2: Electrolytic Cell Operating Conditions

Parameter	Value	Notes
Cell Voltage	4.5 V	Higher than diaphragm cells (3.5 V).[3]
Current Density	Typically < 145 A/ft <sup>2</sup> for economical operation	Higher current densities lead to excessive electrode polarization.
Operating Temperature	70 - 95 °C	Elevated temperatures minimize brine resistivity.[1]
Sodium Concentration in Amalgam	0.1 - 0.6 wt% (typically 0.2 - 0.3 wt%)	Higher concentrations increase viscosity and the risk of decomposition within the cell. [4]
Energy Consumption	~3400 kWh/ton of Cl <sub>2</sub>	Higher than diaphragm cells (~2500 kWh/ton).[3]

Table 3: Decomposer Operating Conditions

Parameter	Value	Notes
Operating Temperature	60 - 110 °C	Maintained to facilitate the decomposition reaction.[5]
Catalyst	Graphite, iron, nickel, cobalt, tungsten carbide	Catalysts are used to increase the rate of amalgam decomposition.[4]

Table 4: Product Specifications

Product	Specification	Notes
Sodium Hydroxide (NaOH)	50% aqueous solution	Produced directly from the decomposer.[6]
Sodium Chloride (NaCl) in NaOH	~30 ppm	Significantly purer than the product from diaphragm cells. [6]
Chlorine (Cl <sub>2</sub> ) Purity	High	Can often be used without further purification.
Hydrogen (H <sub>2</sub> ) Purity	High	A valuable co-product.

## Experimental Protocols

The following protocols are designed for a laboratory-scale setup and must be performed in a well-ventilated fume hood with appropriate personal protective equipment.

### 4.1. Protocol 1: Electrolysis of Brine in a Laboratory Mercury Cell

Objective: To produce **sodium amalgam** and chlorine gas via the electrolysis of a saturated sodium chloride solution using a mercury cathode.

Materials:

- Electrolytic cell (a two-compartment glass cell is suitable for lab scale)

- Graphite or titanium anode
- High-purity liquid mercury
- Saturated sodium chloride (brine) solution, purified
- DC power supply
- Connecting wires with alligator clips
- Gas collection apparatus (e.g., inverted graduated cylinder)
- Stir plate and magnetic stir bar (optional, for brine circulation)

#### Procedure:

- Cell Setup:
  - Thoroughly clean and dry the electrolytic cell.
  - Carefully pour a layer of high-purity mercury into the bottom of the cell to act as the cathode. Ensure the layer is of uniform thickness.
  - Position the graphite or titanium anode in the cell, ensuring it is parallel to the mercury surface and submerged in the brine, but not touching the mercury. The gap between the anode and cathode is critical and should be minimized without causing a short circuit.
- Electrolyte Addition:
  - Slowly add the purified, saturated brine solution to the cell until the anode is adequately submerged.
- Electrolysis:
  - Connect the positive terminal of the DC power supply to the anode and the negative terminal to the mercury cathode.
  - Turn on the power supply and adjust the voltage to approximately 4.5 V.

- Observe the production of chlorine gas at the anode (bubbles will form). If desired, collect the gas using a suitable gas collection apparatus.
- Continue the electrolysis for a predetermined amount of time to achieve the desired concentration of sodium in the amalgam (typically 0.2-0.3 wt%).
- Shutdown and Amalgam Collection:
  - Turn off the power supply.
  - Carefully decant or siphon the brine solution from the cell.
  - The liquid **sodium amalgam** can then be carefully transferred to the decomposer for the next stage.

#### 4.2. Protocol 2: Decomposition of **Sodium Amalgam**

Objective: To decompose the **sodium amalgam** to produce sodium hydroxide, hydrogen gas, and regenerated mercury.

Materials:

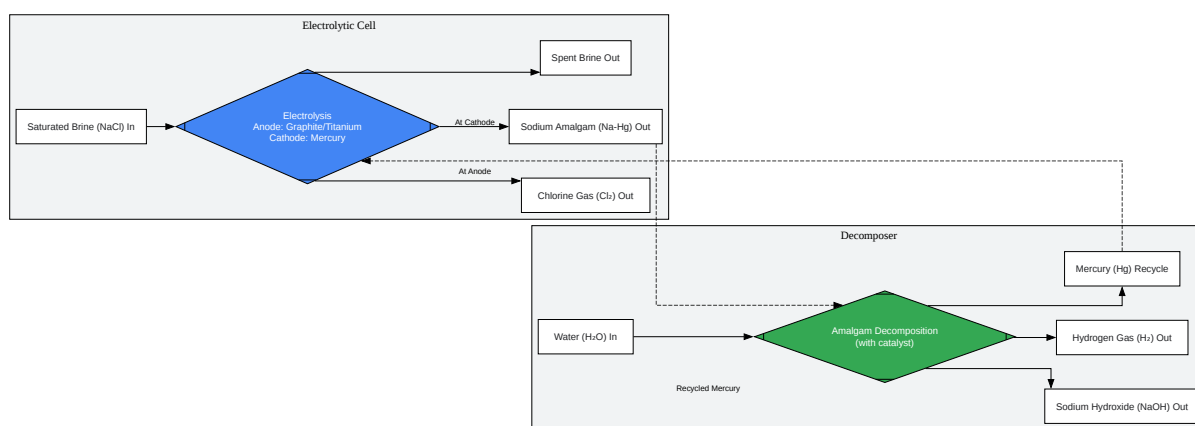
- Decomposer vessel (a separate glass reactor)
- Graphite chips or other suitable catalyst
- Deionized water
- Gas collection apparatus
- pH indicator or pH meter

Procedure:

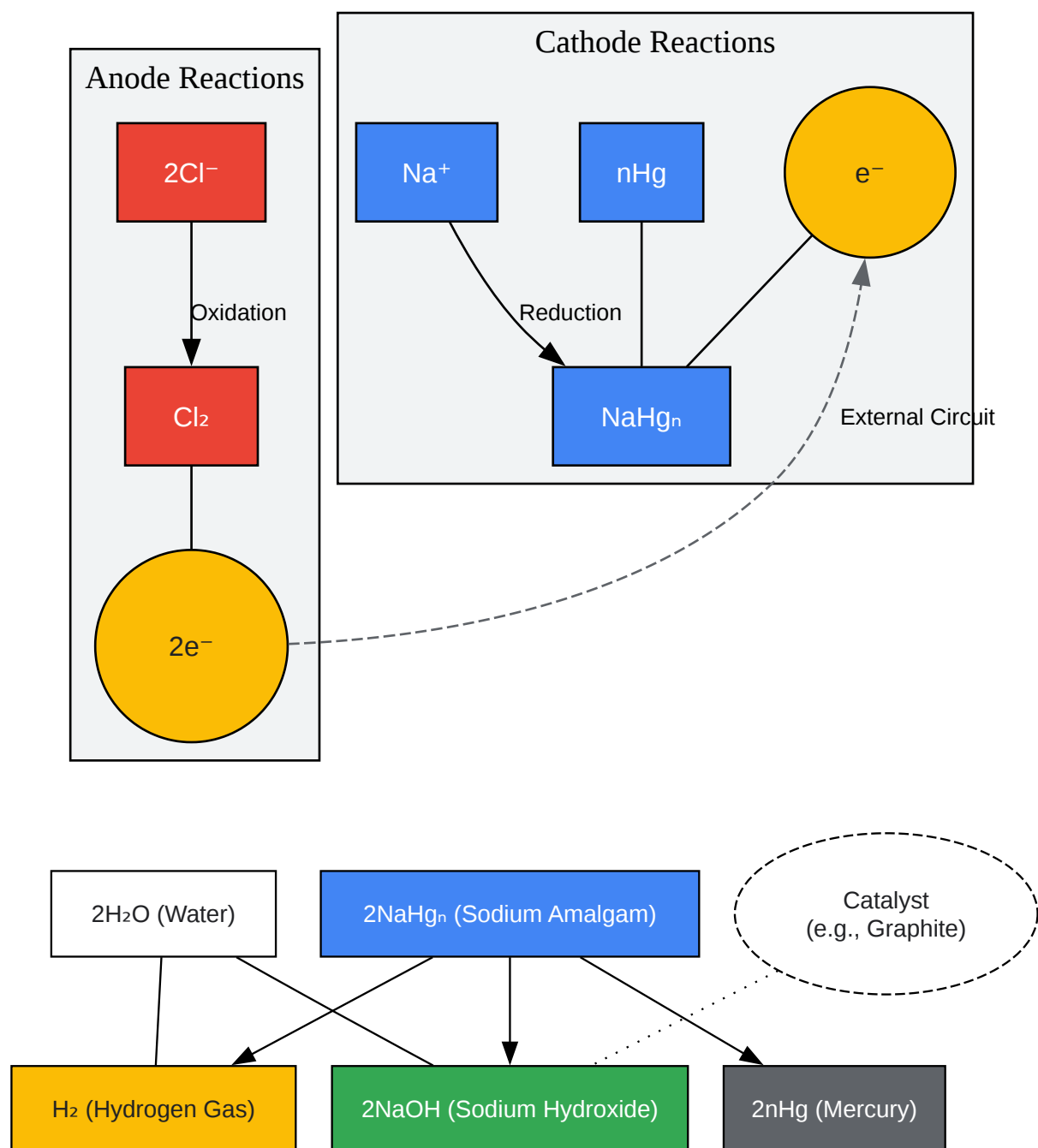
- Decomposer Setup:
  - Place the catalyst (e.g., graphite chips) into the decomposer vessel.
  - Carefully transfer the **sodium amalgam** from the electrolytic cell into the decomposer.

- Decomposition:
  - Slowly and carefully add deionized water to the decomposer. The reaction will begin, producing hydrogen gas and sodium hydroxide. Caution: The reaction can be vigorous.
  - Observe the evolution of hydrogen gas. If desired, collect the gas.
  - The reaction will continue until the sodium in the amalgam is consumed. The completion of the reaction can be monitored by the cessation of hydrogen evolution.
- Product Separation and Analysis:
  - Once the reaction is complete, carefully separate the aqueous sodium hydroxide solution from the regenerated mercury at the bottom of the vessel.
  - The concentration of the sodium hydroxide solution can be determined by titration with a standard acid.
  - The purity of the regenerated mercury can be assessed, and it can be recycled for further electrolysis.

## Mandatory Visualizations







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